

6-hydroxyquinoline melting point and boiling point

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Compound of Interest

Compound Name: 6-Hydroxyquinoline

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An In-depth Technical Guide to the Physicochemical Properties of **6-Hydroxyquinoline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **6-hydroxyquinoline**, a key heterocyclic building block in medicinal chemistry. The document details standardized experimental protocols for determining these physical properties and includes a workflow diagram for a common synthetic route.

Physicochemical Data of 6-Hydroxyquinoline

6-Hydroxyquinoline, also known as quinolin-6-ol, is a white to light yellow crystalline powder. [1][2] Its key physical properties are summarized below. Accurate determination of these properties is critical for verifying substance identity and purity.

Quantitative Data Summary

The reported melting and boiling points for **6-hydroxyquinoline** can vary slightly based on the experimental method and purity of the sample. The data from various sources is consolidated in the table below.

Physical Property	Value	Source
Melting Point	188-190 °C	[1] [2] [3] [4]
188-195 °C	[5]	
194-195 °C	[6]	
195 °C	[7]	
Boiling Point	313 °C (at 760 mmHg)	[1]
360 °C	[7]	
264.27 °C (rough estimate)	[2]	

Experimental Protocols for Property Determination

The following sections detail standardized laboratory methods for the accurate determination of the melting and boiling points of organic compounds like **6-hydroxyquinoline**.

Melting Point Determination

The melting point of a solid is the temperature range over which it transitions from a solid to a liquid state. For pure crystalline compounds, this range is typically narrow (0.5-1.0°C), whereas impurities tend to depress the melting point and broaden the range.[\[8\]](#)[\[9\]](#)

Methodology: Capillary Method (Thiele Tube or Mel-Temp Apparatus)

- **Sample Preparation:** A small amount of the **6-hydroxyquinoline** sample is finely powdered.[\[9\]](#)[\[10\]](#) The dry powder is then packed tightly into a capillary tube, sealed at one end, to a height of approximately 1-2 mm.[\[10\]](#)[\[11\]](#)
- **Apparatus Setup:** The capillary tube is attached to a calibrated thermometer, ensuring the sample is level with the thermometer's bulb.[\[9\]](#) This assembly is then placed in a heating apparatus, such as a Thiele tube filled with a high-boiling point oil (e.g., paraffin or silicone oil) or a modern Mel-Temp apparatus with an electrically heated aluminum block.[\[8\]](#)[\[9\]](#)
- **Heating and Observation:** The apparatus is heated slowly and steadily, with particular care taken to maintain a slow heating rate of about 1-2°C per minute as the temperature

approaches the expected melting point.[\[8\]](#)[\[9\]](#)

- Data Recording: Two temperatures are recorded:
 - T1: The temperature at which the first drop of liquid appears.[\[10\]](#)
 - T2: The temperature at which the entire sample has completely liquefied.[\[10\]](#)
- Result: The melting point is reported as the range from T1 to T2. For accurate results, the determination should be repeated with fresh samples until consistent values are obtained.[\[8\]](#)

Boiling Point Determination

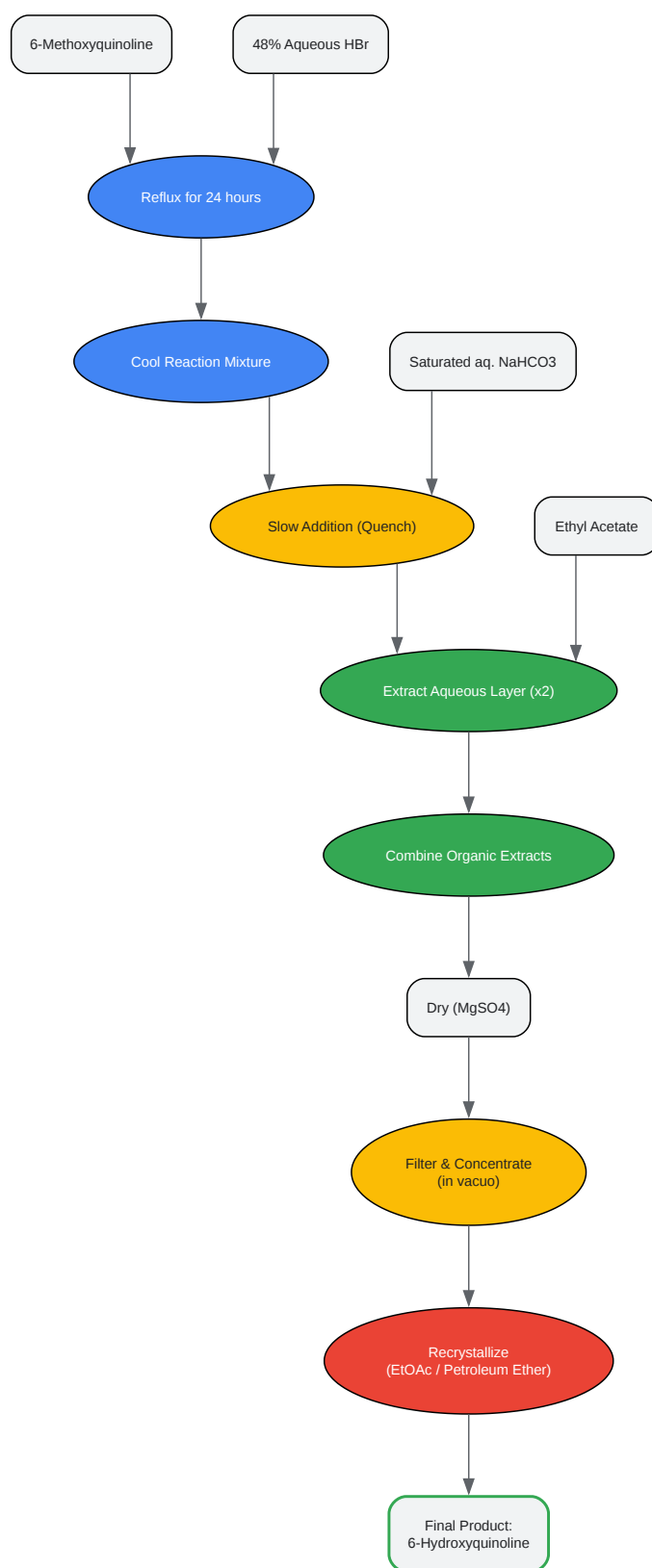
The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[\[12\]](#)

Methodology: Capillary Inversion Method

- Sample Preparation: A few milliliters of the liquid sample are placed into a small test tube or fusion tube.[\[13\]](#)[\[14\]](#)
- Apparatus Setup: A capillary tube is sealed at one end. This capillary is then placed, open-end down, into the liquid in the test tube.[\[13\]](#)[\[15\]](#) The test tube assembly is attached to a thermometer and secured in a heating bath (such as a Thiele tube or an aluminum block heater).[\[13\]](#)
- Heating and Observation: The apparatus is heated gently and uniformly.[\[13\]](#) As the temperature rises, the air trapped in the capillary tube will expand and exit as bubbles.
- Data Recording: The heating continues until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary.[\[13\]](#) The temperature at which this vigorous bubbling occurs is noted. The heat source is then removed, and the liquid is allowed to cool. The boiling point is the temperature recorded at the exact moment the bubbling stops and the liquid begins to be drawn back into the capillary tube.[\[12\]](#)
- Result: This recorded temperature is the boiling point of the liquid at the current atmospheric pressure. It is crucial to also record the barometric pressure for accuracy.[\[16\]](#)

Visualization of Synthetic Pathway

Understanding the synthesis of a compound is fundamental for its application in drug development and research. A common laboratory-scale synthesis of **6-hydroxyquinoline** involves the demethylation of 6-methoxyquinoline.^[6] The workflow for this process is illustrated below.



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Caption: Workflow for the synthesis of **6-hydroxyquinoline** from 6-methoxyquinoline.

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